

An In-depth Technical Guide to the Health and Safety of Strontium Malonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium malonate*

Cat. No.: *B3062150*

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. Specific safety data for **strontium malonate** is limited. The information provided herein is a synthesis of available data for related compounds, including various strontium salts and malonates. **Strontium malonate** should be handled with a high degree of caution, assuming it may be hazardous until more specific toxicological data becomes available. Always consult with a qualified safety professional before handling this or any other chemical.

Introduction

Strontium malonate (CAS No. 63524-05-0) is a chemical compound with the molecular formula $C_3H_2O_4Sr$.^[1] It is of interest to the research community, particularly in the context of its potential as a calcium-sensing receptor agonist for applications such as the treatment of postmenopausal osteoporosis.^[1] Given its use in research and development, a thorough understanding of its health and safety profile is crucial for ensuring the well-being of laboratory personnel. This guide provides a comprehensive overview of the available health and safety information for **strontium malonate**, drawing from data on related strontium and malonate compounds where specific data is absent.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. The available data for **strontium malonate** is summarized below.

Property	Value	Reference
CAS Number	63524-05-0	[1]
Molecular Formula	C ₃ H ₂ O ₄ Sr	[1]
Molecular Weight	189.66 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98% (typical)	[1]
Solubility	Soluble in DMSO	[1]
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.	[1]
Stability	Stable for several weeks during ordinary shipping at ambient temperature.	[1]

Hazard Identification and Toxicological Information

No specific toxicological studies for **strontium malonate** were found in the public domain. Therefore, a conservative approach to hazard assessment is necessary, considering the potential toxicities of its components: strontium and malonic acid.

Strontium and its Salts:

- Stable strontium is generally considered to have low toxicity.[2]
- High doses of strontium can interfere with calcium metabolism and bone mineralization, particularly in young animals.[2][3]
- Some strontium compounds, like strontium nitrate, can be oxidizing agents and may cause skin and eye irritation.[4][5]

- Strontium metal reacts with water to produce flammable hydrogen gas.[6][7] While **strontium malonate** is a salt, this highlights the reactivity of the elemental form.

Malonic Acid and Malonates:

- Malonic acid and its salts can be irritating to the skin, eyes, and respiratory tract.
- Safety data for sodium malonate indicates it is not classified as a hazardous substance or mixture.

Overall Assessment for **Strontium Malonate**:

- Acute Toxicity: Data not available. Assumed to be harmful if swallowed, in contact with skin, or if inhaled, based on general principles for fine chemical powders.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory or Skin Sensitization: Data not available.
- Germ Cell Mutagenicity: Data not available.
- Carcinogenicity: No components are listed as carcinogens by IARC, ACGIH, NTP, or OSHA for related strontium compounds like strontium aluminate.
- Reproductive Toxicity: Data not available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Specific Target Organ Toxicity (Repeated Exposure): Prolonged exposure to high levels of strontium may affect bone.[8]
- Aspiration Hazard: Not applicable for a solid.

Experimental Protocols for Safety Assessment (General)

While no specific experimental safety protocols for **strontium malonate** were found, the following are standard assays used to determine the toxicological profile of a new chemical substance:

- Acute Oral Toxicity (e.g., OECD Guideline 423): This study provides information on the short-term toxic effects of a substance when administered orally. It helps in classifying the substance by its acute toxicity and in determining the LD50 (median lethal dose).
- Dermal Irritation/Corrosion (e.g., OECD Guideline 404): This test evaluates the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.
- Eye Irritation/Corrosion (e.g., OECD Guideline 405): This assay assesses the potential of a substance to produce irritation or damage to the eye.
- Bacterial Reverse Mutation Test (Ames Test; e.g., OECD Guideline 471): This is a widely used in vitro test to assess the mutagenic potential of a chemical.

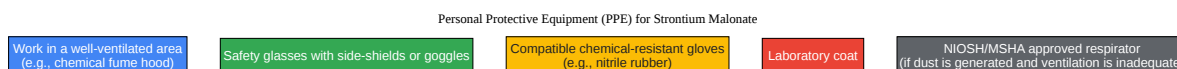
Researchers planning to work extensively with **strontium malonate** should consider commissioning such studies to establish a clear safety profile.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

5.1. Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **strontium malonate** powder.



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Caption: Recommended Personal Protective Equipment for handling **strontium malonate**.

5.2. Safe Handling Practices

- Avoid contact with skin and eyes.[9]
- Avoid formation of dust and aerosols.[10]
- Provide appropriate exhaust ventilation at places where dust is formed.[10]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

5.3. Storage

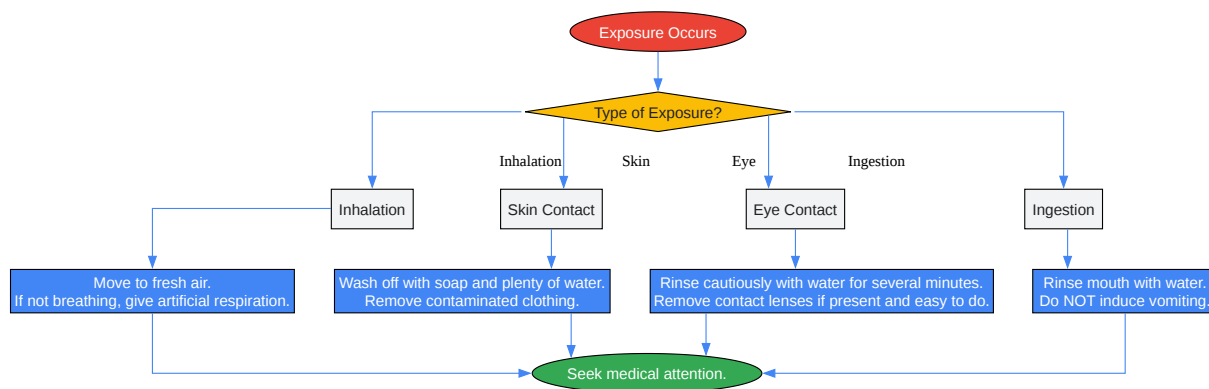
- Store in a tightly closed container in a dry and well-ventilated place.[9]
- Follow recommended storage temperatures: 0 - 4 °C for short-term and -20 °C for long-term storage.[1]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

6.1. First Aid Measures

The following flowchart details the general first aid procedures.



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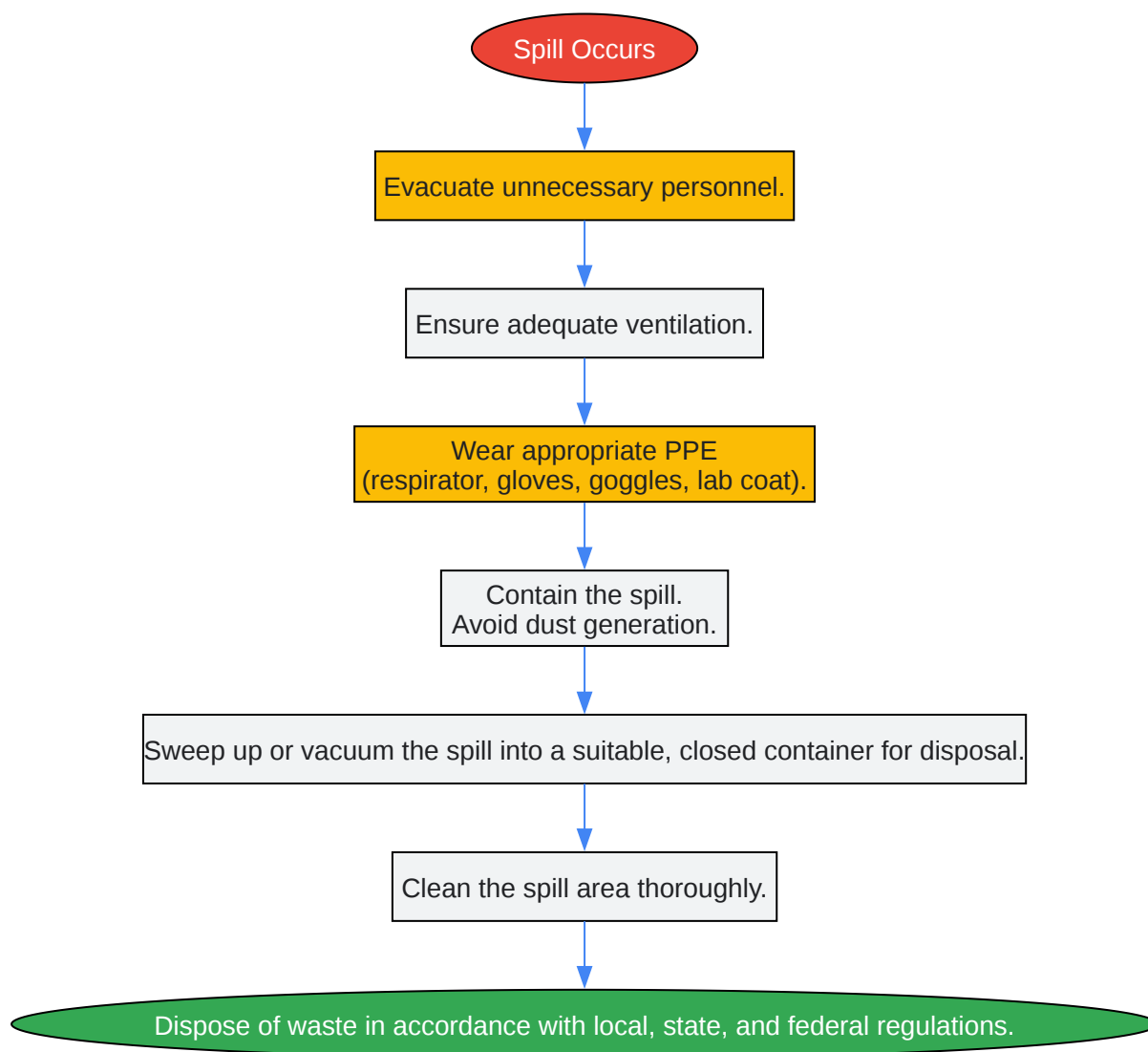
Caption: General first aid procedures for exposure to **strontium malonate**.

6.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][11][12]
- Specific Hazards: May emit toxic fumes under fire conditions.[7]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing. [12]

6.3. Accidental Release Measures

The workflow for handling a spill is outlined below.



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Caption: Workflow for responding to an accidental release of **strontium malonate**.

Disposal Considerations

Dispose of **strontium malonate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

While **strontium malonate** holds promise in biomedical research, the lack of specific health and safety data necessitates a cautious and proactive approach to its handling. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, utilize appropriate personal protective equipment, and be prepared for emergency situations. It is imperative to treat **strontium malonate** as a potentially hazardous substance until comprehensive toxicological data becomes available. By following the general safety principles outlined in this guide, the risks associated with handling this compound can be effectively managed.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of Strontium Malonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3062150#health-and-safety-information-for-strontium-malonate]

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